

BRD-7880 solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BRD-7880

Cat. No.: B10754785

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Application Notes and Protocols: BRD-7880

Audience: Researchers, scientists, and drug development professionals.

Introduction

BRD-7880 is a potent and selective inhibitor of Aurora kinases B and C.[1][2] Aurora kinases are a family of serine/threonine kinases that play crucial roles in the regulation of cell division, including chromosome segregation and cytokinesis.[1][3][4] Dysregulation of Aurora kinase activity is frequently observed in various cancers, making them attractive targets for therapeutic intervention. **BRD-7880** serves as a valuable tool for studying the biological functions of Aurora kinases and for preclinical cancer research. These application notes provide detailed information on the solubility of **BRD-7880**, protocols for its use in cell-based assays, and an overview of its mechanism of action.

Physicochemical Properties

Property	Value
Chemical Name	1-[(2R,3S)-2-[[1,3-benzodioxol-5-ylmethyl(methyl)amino]methyl]-5-[(2S)-1-hydroxypropan-2-yl]-3-methyl-6-oxo-3,4-dihydro-2H-1,5-benzoxazocin-8-yl]-3-(4-methoxyphenyl)urea
Molecular Formula	C ₃₂ H ₃₈ N ₄ O ₇
Molecular Weight	590.68 g/mol
CAS Number	1456542-69-0

Solubility Data

Proper dissolution of **BRD-7880** is critical for accurate and reproducible experimental results. The following table summarizes its solubility in Dimethyl Sulfoxide (DMSO) and other common laboratory solvents. It is recommended to prepare stock solutions in DMSO.

Solvent	Solubility	Notes
DMSO	Soluble. A stock solution of 25 mg/mL can be prepared.	For in vivo formulations, a 25 mg/mL stock in DMSO can be further diluted. ^[5] For in vitro use, it is advisable to start with a high-concentration stock solution (e.g., 10-25 mg/mL) and dilute to the final working concentration in cell culture media.
Water	Low water solubility (<1 mg/mL).	Direct dissolution in aqueous buffers is not recommended. If necessary, first dissolve in DMSO and then dilute with the aqueous buffer. ^[5]
Ethanol	May be soluble.	Empirical testing with a small amount is recommended if ethanol is the required solvent.
DMF	May be soluble.	Empirical testing with a small amount is recommended if DMF is the required solvent.

Note: When preparing stock solutions, it is best practice to dissolve the compound in the solvent of choice and vortex or sonicate to ensure complete dissolution. Store stock solutions at -20°C or -80°C for long-term stability.^[5]

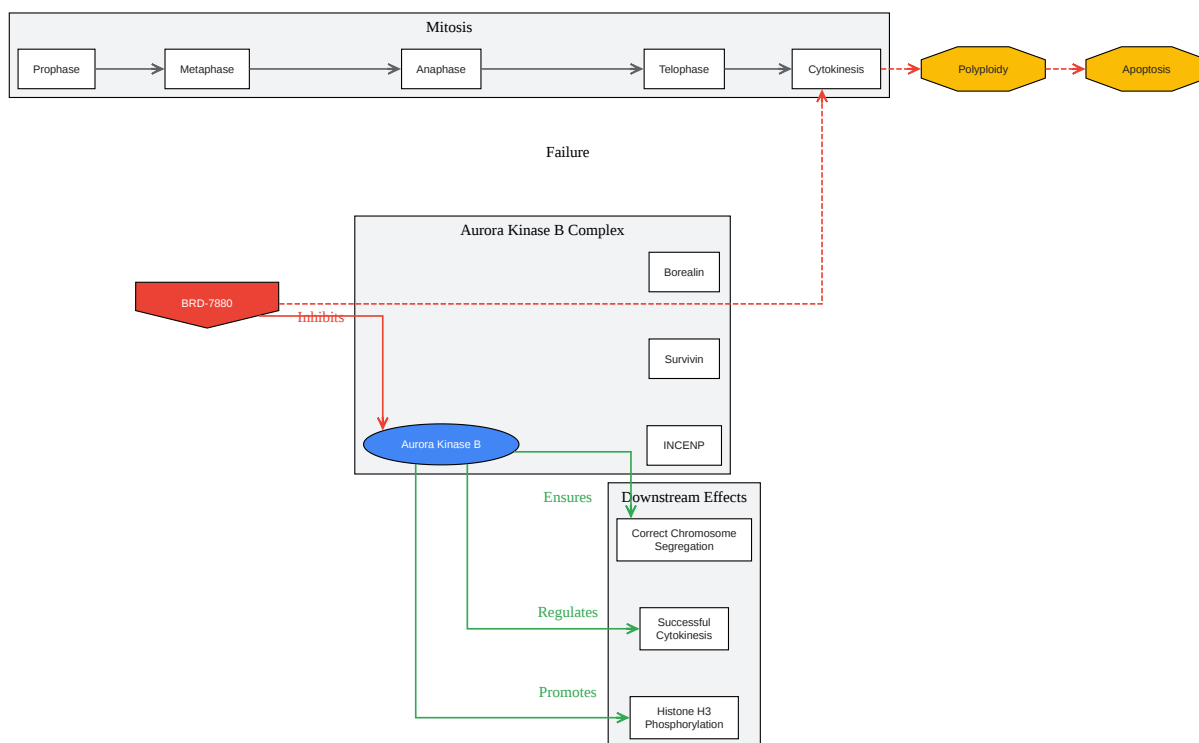
Mechanism of Action: Aurora Kinase B Inhibition

BRD-7880 selectively inhibits Aurora kinase B, a key regulator of mitosis.^[1] Aurora kinase B is a component of the chromosomal passenger complex (CPC), which is essential for proper chromosome alignment and segregation, as well as cytokinesis.

The inhibition of Aurora kinase B by **BRD-7880** disrupts these critical mitotic processes, leading to:

- Inhibition of Histone H3 Phosphorylation: Aurora B kinase is responsible for the phosphorylation of histone H3 at Serine 10, a crucial step for chromosome condensation.[\[1\]](#)
[\[4\]](#)
- Failed Cytokinesis: Inhibition of Aurora B leads to a failure in the final stage of cell division, resulting in the formation of polyploid cells (cells with more than the normal number of chromosome sets).[\[1\]](#)
- Cell Cycle Arrest and Apoptosis: The disruption of mitosis triggers cell cycle checkpoints, leading to G2/M arrest and subsequent programmed cell death (apoptosis).[\[1\]](#)

The following diagram illustrates the signaling pathway affected by **BRD-7880**.



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BRD-7880 inhibits Aurora Kinase B, leading to mitotic failure.

Experimental Protocols

The following are generalized protocols for utilizing **BRD-7880** in cell-based assays. Specific cell lines and experimental conditions may require optimization.

Protocol 1: Preparation of **BRD-7880** Stock Solution

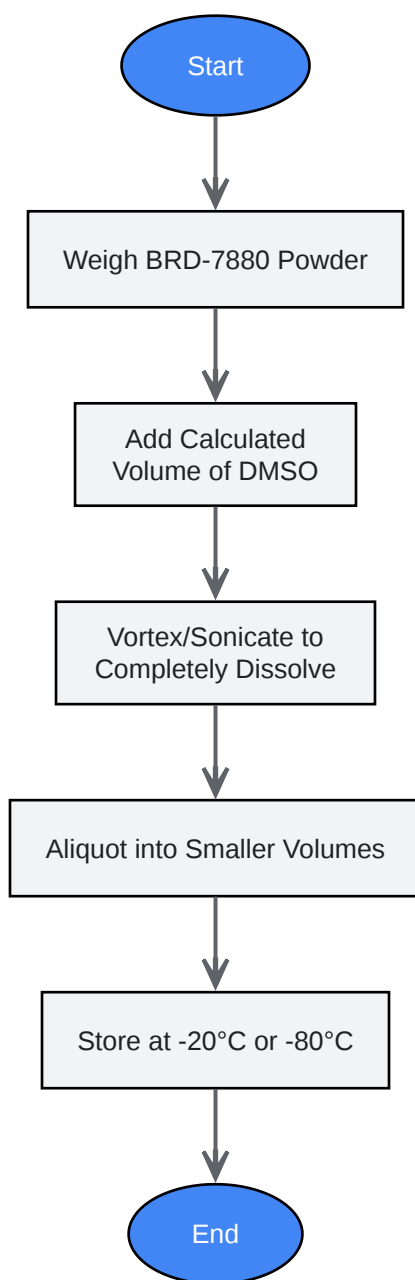
This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **BRD-7880** powder
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes

Procedure:

- Calculate the required amount of DMSO to prepare a 10 mM stock solution. The molecular weight of **BRD-7880** is 590.68 g/mol .
 - $\text{Volume of DMSO (}\mu\text{L)} = (\text{mass of } \mathbf{BRD-7880} \text{ in mg} / 590.68) * 100,000$
- Carefully weigh the desired amount of **BRD-7880** powder and place it in a sterile microcentrifuge tube.
- Add the calculated volume of sterile DMSO to the tube.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., 37°C) may aid dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.



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Workflow for preparing a **BRD-7880** stock solution.

Protocol 2: Cell Viability and Proliferation Assay

This protocol outlines a general method to assess the effect of **BRD-7880** on cancer cell viability using a colorimetric assay such as MTT or a fluorescence-based assay like PrestoBlue.

Materials:

- Cancer cell line of interest (e.g., HeLa, A549)
- Complete cell culture medium
- 96-well cell culture plates
- **BRD-7880** stock solution (10 mM in DMSO)
- Cell viability reagent (e.g., MTT, PrestoBlue)
- Plate reader

Procedure:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at a predetermined optimal density (e.g., 5,000 cells/well) in 100 μ L of complete culture medium.
 - Incubate the plate overnight at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of **BRD-7880** in complete culture medium from the 10 mM stock solution. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5% to avoid solvent toxicity.
 - Include a vehicle control (medium with the same final concentration of DMSO) and a no-cell control (medium only).
 - Carefully remove the medium from the wells and add 100 μ L of the prepared drug dilutions or control solutions.
 - Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours).

- Viability Assessment:
 - Add the cell viability reagent to each well according to the manufacturer's instructions.
 - Incubate for the recommended time.
 - Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.
- Data Analysis:
 - Subtract the background reading from the no-cell control wells.
 - Normalize the data to the vehicle control to determine the percentage of cell viability.
 - Plot the percentage of cell viability against the log of the **BRD-7880** concentration to determine the IC₅₀ value.

Protocol 3: Analysis of Cell Cycle and Polyploidy by Flow Cytometry

This protocol describes how to analyze the effects of **BRD-7880** on the cell cycle distribution and the induction of polyploidy using propidium iodide (PI) staining and flow cytometry.

Materials:

- Cancer cell line of interest
- 6-well cell culture plates
- **BRD-7880** stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- 70% Ethanol (ice-cold)
- Propidium Iodide (PI) staining solution (containing RNase A)

- Flow cytometer

Procedure:

- Cell Seeding and Treatment:
 - Seed cells in 6-well plates and allow them to attach overnight.
 - Treat the cells with various concentrations of **BRD-7880** or a vehicle control (DMSO) for a specified duration (e.g., 24 or 48 hours).
- Cell Harvesting and Fixation:
 - Harvest both adherent and floating cells by trypsinization and centrifugation.
 - Wash the cell pellet with PBS.
 - Resuspend the cells in a small volume of PBS and add ice-cold 70% ethanol dropwise while vortexing gently to fix the cells.
 - Store the fixed cells at -20°C for at least 2 hours (or overnight).
- Staining:
 - Centrifuge the fixed cells and wash the pellet with PBS.
 - Resuspend the cell pellet in PI staining solution.
 - Incubate in the dark at room temperature for 30 minutes.
- Flow Cytometry Analysis:
 - Analyze the stained cells using a flow cytometer.
 - Collect data for at least 10,000 events per sample.
 - Analyze the DNA content histograms to determine the percentage of cells in G1, S, and G2/M phases of the cell cycle, as well as the presence of a polyploid population (>4N DNA content).

These protocols provide a foundation for investigating the cellular effects of **BRD-7880**. Researchers are encouraged to adapt and optimize these methods for their specific experimental systems.

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